

# Personal protective equipment for handling MI-3454

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MI-3454

Cat. No.: B2794154

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## Essential Safety and Handling Guide for MI-3454

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **MI-3454**, a potent and selective menin-MLL1 interaction inhibitor. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and minimize exposure risks.

## Physicochemical and Safety Data

A summary of the key quantitative data for **MI-3454** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>32</sub> H <sub>35</sub> F <sub>3</sub> N <sub>8</sub> OS
Molecular Weight	636.74 g/mol
Appearance	Solid powder
Solubility in DMSO	31.25 mg/mL (49.08 mM) (Requires ultrasonic)
Storage (Solid)	-20°C for long term (months to years)
0-4°C for short term (days to weeks)	
Storage (In Solvent)	-80°C for up to 2 years
-20°C for up to 1 year	

Note: Data sourced from multiple suppliers; slight variations may exist.

## Hazard Identification and Personal Protective Equipment (PPE)

**MI-3454** is a potent bioactive compound. While specific toxicity data is limited, it should be handled with care, assuming it is hazardous. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed.	
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation.	
Serious Eye Damage/Irritation	Warning	H319: Causes serious eye irritation.	
Specific Target Organ Toxicity - Single Exposure	Warning	H335: May cause respiratory irritation.	

### Recommended Personal Protective Equipment (PPE)

Area	Recommended PPE
Eye/Face	Chemical safety goggles or face shield (EN166 compliant).
Skin	Chemical-resistant gloves (e.g., nitrile rubber, minimum 0.11mm thickness). Lab coat.
Respiratory	Use a properly fitted, air-purifying or air-fed respirator complying with an approved standard if a risk assessment indicates this is necessary. Respirator selection must be based on known or anticipated exposure levels, the hazards of the product and the safe working limits of the selected respirator.
Body	Appropriate protective clothing.

## Experimental Protocols: Handling and Disposal

Strict adherence to the following procedures is mandatory to ensure personnel safety and prevent contamination.

### Handling Procedures:

- Preparation:
  - Work in a designated and well-ventilated area, preferably a chemical fume hood.
  - Ensure all required PPE is correctly worn before handling the compound.
  - Have an emergency eyewash station and safety shower readily accessible.
- Weighing and Solution Preparation:
  - Handle the solid powder in a fume hood to avoid inhalation of dust.
  - Use anti-static techniques when weighing.

- For dissolving, add the solvent to the vial containing **MI-3454** slowly. If using DMSO, sonication may be required to achieve full dissolution.<sup>[1]</sup>
- Use in Experiments:
  - Conduct all experimental procedures involving **MI-3454** within a certified chemical fume hood.
  - Avoid direct contact with the skin and eyes. If contact occurs, follow the first-aid measures outlined below.
- Spill Management:
  - In case of a small spill, absorb the material with an inert, non-combustible material (e.g., sand, earth, vermiculite).
  - Collect the absorbed material into a suitable, labeled container for disposal.
  - For large spills, evacuate the area and follow emergency procedures.

#### Storage of **MI-3454**:

- Solid Form: Store in a tightly sealed container in a dry, dark place at 0-4°C for short-term storage and -20°C for long-term storage.
- In Solvent: Aliquot solutions into tightly sealed vials and store at -80°C for up to two years or -20°C for up to one year.<sup>[2]</sup> Avoid repeated freeze-thaw cycles.

#### Disposal Plan:

- All waste materials contaminated with **MI-3454**, including empty containers, used PPE, and experimental waste, must be treated as hazardous chemical waste.
- Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

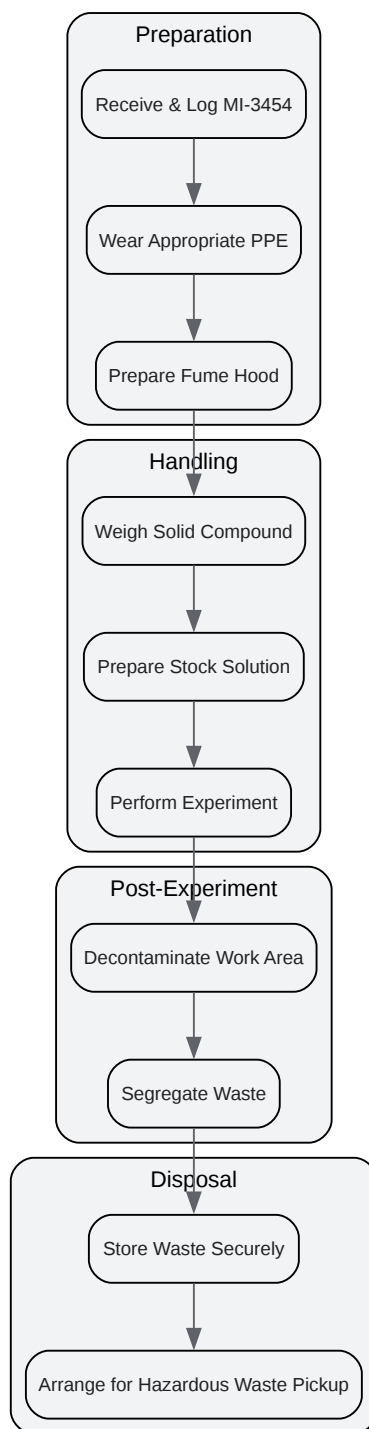
## First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Visual Guides

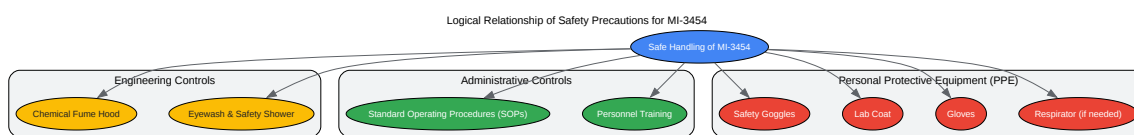
The following diagrams illustrate the key workflows and relationships for the safe handling of **MI-3454**.

## Experimental Workflow for Handling MI-3454



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Caption: A step-by-step workflow for the safe handling of **MI-3454** from receipt to disposal.



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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- 2. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling MI-3454]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2794154#personal-protective-equipment-for-handling-mi-3454\]](https://www.benchchem.com/product/b2794154#personal-protective-equipment-for-handling-mi-3454)

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